

# DMFL-NPB as an interlayer for improved charge injection

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## Compound of Interest

**Compound Name:** 9,9-Dimethyl-2,7-bis[n-(1-naphthyl)-N-phenylamino]fluorene

**CAS No.:** 222319-05-3

**Cat. No.:** B1592075

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Application Note: DMFL-NPB as an Interlayer for Improved Charge Injection

## Executive Summary

This guide details the integration of DMFL-NPB (N,N'-Bis(naphthalen-1-yl)-N,N'-bis(phenyl)-2,7-diamino-9,9-dimethyl-fluorene) as a high-performance Hole Injection/Transport Interlayer (HIL/HTL) in Organic Light Emitting Diodes (OLEDs) and hybrid photovoltaic devices. [1]

Unlike standard NPB, the incorporation of the 9,9-dimethylfluorene core in DMFL-NPB induces molecular planarization, reducing ionization potential and enhancing carrier mobility.[1] This material is particularly critical for solution-processed architectures (e.g., blade coating, spin coating) where it serves as a robust buffer layer that improves interfacial adhesion and prevents solvent erosion of underlying layers (e.g., PEDOT:PSS).[1]

## Material Profile & Mechanism

### Chemical Identity

- Common Name: DMFL-NPB[1][2][3][4][5][6][7][8][9][10][11][12]
- IUPAC Name: N,N'-Bis(naphthalen-1-yl)-N,N'-bis(phenyl)-9,9-dimethyl-9H-fluorene-2,7-diamine[1][4]
- CAS Number: 1229226-27-0[1][4][6][7][10]
- Molecular Weight: 628.80 g/mol [1][6][7][10]

## Mechanistic Advantage

The substitution of the biphenyl core of standard NPB with a dimethylfluorene moiety introduces three critical advantages:

- **Ionization Energy Reduction:** The rigid, planar fluorene core increases effective conjugation length, raising the Highest Occupied Molecular Orbital (HOMO) level (closer to vacuum).[1] This reduces the hole injection barrier from high-work-function anodes (ITO/PEDOT:PSS).
- **Morphological Stability:** The bulky dimethyl groups at the C9 position suppress crystallization, maintaining an amorphous film state with a high glass transition temperature ( ), essential for device longevity.[1]
- **Solvent Orthogonality:** DMFL-NPB exhibits excellent solubility in chlorobenzene and toluene but is resistant to alcohols. This allows it to be coated over water/alcohol-soluble layers (like PEDOT:PSS) or under alcohol-soluble ETLs without interfacial intermixing.[1]

Table 1: Comparative Electronic Properties

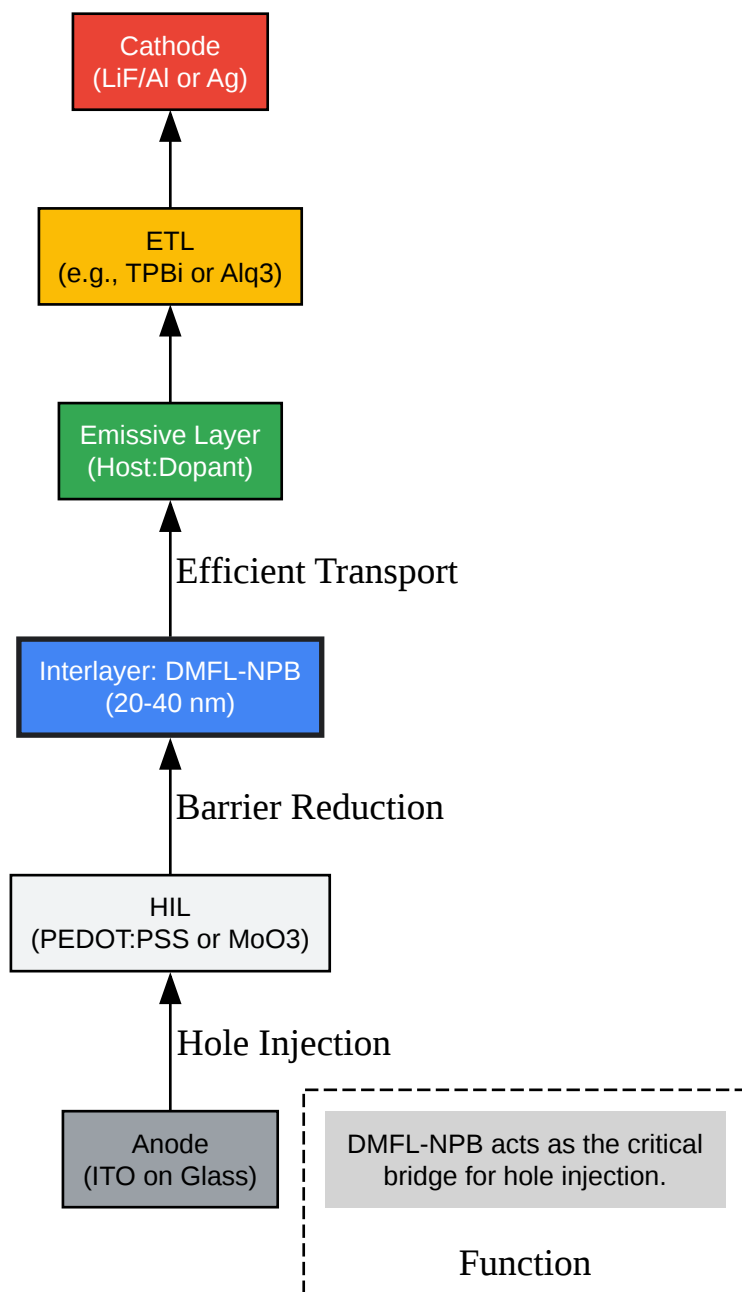
Property	Standard NPB	DMFL-NPB	Impact on Device
Core Structure	Twisted Biphenyl	Planar Fluorene	Enhanced - stacking; higher mobility.[1]
HOMO Level	-5.4 eV	-5.25 eV*	Reduced injection barrier (E) from Anode.[1]
LUMO Level	-2.4 eV	-2.5 eV	Improved electron blocking capability.[1]
Hole Mobility			Reduced drive voltage; higher current density.
Solubility	Low (mostly vacuum)	High (Toluene/CB)	Enables blade/spin coating fabrication.

\*Values are approximate and dependent on film morphology and measurement method (UPS/CV).

## Experimental Protocols

### Device Architecture Design

The following diagram illustrates the optimal placement of DMFL-NPB to act as an energy "step-ladder" between the deep work function of the anode and the emissive layer.



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Figure 1: Standard OLED stack incorporating DMFL-NPB as the primary Hole Transport Interlayer.[8][13]

## Protocol A: Solution Processing (Blade/Spin Coating)

Best for: Rapid prototyping, flexible substrates, and large-area devices.[1]

## Reagents:

- DMFL-NPB powder (Sublimed grade, >99%).[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Solvent: Anhydrous Chlorobenzene (CB) or Toluene.
- Substrate: Pre-patterned ITO glass, cleaned via ultrasonication (Decon90, Water, Acetone, IPA) and UV-Ozone treated (15 min).[\[1\]](#)

## Step-by-Step Workflow:

- Solution Preparation:
  - Dissolve DMFL-NPB in Chlorobenzene at a concentration of 1.5 wt% (15 mg/mL).
  - Stir magnetically at 50°C for 2 hours inside a nitrogen-filled glovebox.
  - Filter through a 0.45  $\mu$ m PTFE filter to remove aggregates.
- HIL Deposition (Underlayer):
  - Spin-coat PEDOT:PSS (AI 4083) at 4000 rpm for 60s.
  - Anneal at 150°C for 20 min in air to remove water. Transfer to glovebox.
- DMFL-NPB Deposition:
  - Spin Coating: Dispense 40  $\mu$ L of solution. Spin at 2000 rpm for 45s (Target: ~30-40 nm).
  - Blade Coating: Set blade gap to 60  $\mu$ m.[\[12\]](#) Speed: 15 mm/s.[\[1\]](#) Stage temp: 60°C.
  - Critical Step (Annealing): Bake at 120°C for 10 min in vacuum or

- Why? This removes residual solvent and densifies the film, preventing dissolution by subsequent layers.[\[1\]](#)[\[12\]](#)
- EML Deposition (Orthogonal Solvent Strategy):
  - Deposit the Emissive Layer (e.g., Poly-TPD or Host:Dopant system) using a solvent that does not dissolve DMFL-NPB (e.g., Xylene or rapid blade coating with Toluene if DMFL-NPB is cross-linked/densified).[\[1\]](#)
  - Note: If using small molecule EML, vacuum evaporation is preferred for the top layers to ensure sharp interfaces.[\[1\]](#)

## Protocol B: Vacuum Thermal Evaporation

Best for: High-efficiency devices, precise thickness control.[\[1\]](#)

Workflow:

- Load DMFL-NPB into a quartz crucible.[\[1\]](#)
- Pump chamber to base pressure  
Torr.
- Degassing: Slowly ramp temperature until rate monitor shows slight fluctuation (approx. 200-250°C), then hold for 5 mins.
- Deposition:
  - Rate: 1.0 – 2.0 Å/s.[\[1\]](#)
  - Thickness: 30 nm (Optimized for constructive interference in blue OLEDs).
- Interface: Deposit EML immediately after to prevent surface contamination.

## Characterization & Validation

To confirm the efficacy of the DMFL-NPB interlayer, perform the following validation steps:

## Energy Level Alignment (UPS)

Use Ultraviolet Photoelectron Spectroscopy (UPS) to verify the "Step-Ladder" effect.

- Target Result: The Secondary Electron Cutoff (SECO) should show a work function shift indicating reduced barrier height compared to bare ITO.
- Validation: HOMO onset of DMFL-NPB should be  $\sim 0.2$  eV higher (closer to vacuum) than standard NPB.

## Single-Carrier Devices (Hole-Only)

Fabricate ITO / PEDOT:PSS / DMFL-NPB / Au devices.

- Measure J-V curves in the Space Charge Limited Current (SCLC) regime.

- Analysis: Fit the

region to extract hole mobility (

).

- Success Metric:

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## Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Hazy Film (Solution)	Solvent evaporation too fast; Aggregation.[1]	Use a high-boiling solvent mix (e.g., CB:o-DCB 9:1).[1] Lower spin speed.[1]
High Leakage Current	Pinholes or incomplete coverage.	Increase concentration to 2.0 wt%. Ensure substrate is UV-Ozone treated immediately before coating.[1]
Interlayer Dissolution	EML solvent dissolving DMFL-NPB.	Cross-linking: If available, use a cross-linkable variant or switch to blade coating with "hot wind" assistance to dry EML instantly.[1]
Voltage Rise	Layer too thick (>60 nm).	Reduce thickness.[1][5][7] Hole mobility is high but transport resistance still scales with thickness.[1]

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